

# Monobutyl Maleate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Monobutyl maleate

Cat. No.: B1236856

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## Introduction

**Monobutyl maleate**, a monoester of maleic acid, is a versatile organic compound with applications in chemical synthesis and polymer production. This technical guide provides an in-depth overview of its chemical identity, physicochemical properties, synthesis, and potential biological interactions. The information is curated to support research and development activities in the chemical and pharmaceutical sciences.

## Chemical Identity

CAS Number: 925-21-3[1]

Molecular Formula: C<sub>8</sub>H<sub>12</sub>O<sub>4</sub>[2]

Molecular Weight: 172.18 g/mol [2]

Synonyms:

- (Z)-4-butoxy-4-oxobut-2-enoic acid[1]
- Butyl hydrogen maleate[1]
- Hydrogen butyl maleate[1]

- Maleic acid monobutyl ester[1]
- n-butyl maleate[1]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **monobutyl maleate**.

| Property         | Value                           | Reference |
|------------------|---------------------------------|-----------|
| Appearance       | Colorless to pale yellow liquid | [2]       |
| Melting Point    | -1.5 °C                         | [3]       |
| Boiling Point    | 201 °C                          | [3]       |
| Density          | 1.099 g/cm <sup>3</sup>         | [3]       |
| Flash Point      | >110 °C                         | [3]       |
| Water Solubility | 37 g/L at 20 °C                 | [3]       |
| logP             | 1.39 at 30 °C                   | [3]       |
| Refractive Index | 1.458                           | [3]       |
| Vapor Pressure   | 0.2 Pa at 25 °C                 | [3]       |

## Experimental Protocols

### Synthesis of Monobutyl Maleate via Esterification

The primary method for synthesizing **monobutyl maleate** is the esterification of maleic anhydride with butanol.[2][4] This reaction proceeds in two main stages: a rapid, almost irreversible formation of the monoester (**monobutyl maleate**), followed by a slower, reversible reaction to form the diester (dibutyl maleate).[4][5][6] To favor the formation of the monoester, reaction conditions can be controlled.

Materials:

- Maleic anhydride

- n-Butanol
- Acid catalyst (e.g., sulfuric acid, phosphotungstic acid)[2][6]
- Solvent (optional, can be run neat)
- Apparatus for continuous water removal (e.g., Dean-Stark trap)

#### Generalized Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine maleic anhydride and n-butanol. The molar ratio of alcohol to anhydride can be varied, with industrial processes using ratios from 2.2:1 to 5.0:1.[2]
- Catalysis: Add a catalytic amount of a strong acid, such as sulfuric acid.[2]
- Reaction: Heat the mixture to reflux. The reaction temperature typically ranges from 383–413 K (110-140 °C).[6] Water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap, driving the reaction towards the product.[2]
- Monitoring: The progress of the reaction can be monitored by measuring the acid value of the reaction mixture.[6]
- Workup and Purification: Once the desired conversion is achieved, cool the reaction mixture. The catalyst can be neutralized with a base. The excess butanol and any solvent can be removed under reduced pressure. Further purification of the **monobutyl maleate** can be achieved by vacuum distillation. Byproducts can include dibutyl maleate and fumaric acid isomers.[2]

## Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of **monobutyl maleate**. While a specific protocol for **monobutyl maleate** is not detailed in the provided literature, a general approach based on the analysis of similar compounds can be outlined.

Sample Preparation: For complex matrices, sample preparation may involve liquid-liquid extraction to isolate the analyte. Derivatization, such as methylation, may be employed to increase the volatility of the compound for GC analysis.[3]

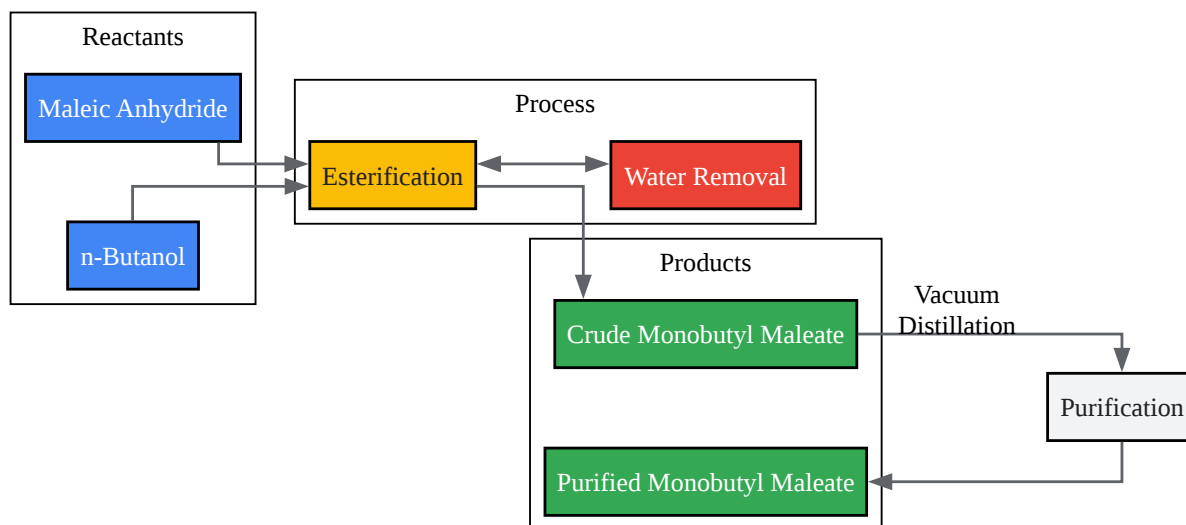
Instrumentation (Typical Parameters):

- Gas Chromatograph: Equipped with a capillary column suitable for polar analytes.
- Oven Temperature Program: A temperature ramp would be employed to ensure separation from other components. For example, starting at a lower temperature and ramping up to a higher temperature.
- Injector: Split/splitless injector.
- Mass Spectrometer: Operated in either full scan mode for identification or selected ion monitoring (SIM) mode for quantification.
- Ionization: Electron ionization (EI) is commonly used.[7]

## Potential Biological Activity and Signaling Pathways

Some evidence suggests that **monobutyl maleate** may act as an inhibitor of protein glycosylation, a critical post-translational modification affecting numerous cellular processes.[2] Inhibition of N-glycosylation has been shown to induce cellular stress responses, including the activation of the JNK pathway and the unfolded protein response (UPR) due to endoplasmic reticulum (ER) stress.[8][9] It is important to note that the direct action of **monobutyl maleate** on a specific signaling pathway has not been definitively elucidated in the available literature.

## Visualizations



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Caption: Synthesis workflow for **monobutyl maleate**.

Caption: Postulated effect of glycosylation inhibition.

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- To cite this document: BenchChem. [Monobutyl Maleate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1236856#monobutyl-maleate-cas-number-and-synonyms>]

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